

# Spectroscopic and Synthetic Insights into D-Lactal and its Analogues: A Technical Guide

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## Compound of Interest

Compound Name: *D-Lactal*

Cat. No.: *B15289894*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic properties and synthetic methodologies related to **D-Lactal** and its analogues. Due to the limited availability of direct experimental data for **D-Lactal**, this document leverages detailed information from its close structural analogue, D-glucal, and its acetylated derivative, tri-O-acetyl-D-glucal, to provide a robust resource for researchers in the field. Glycals, including **D-Lactal** and its analogues, are pivotal intermediates in carbohydrate chemistry and hold significant potential in drug discovery and development.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

## Spectroscopic Data for D-Glucal and Tri-O-acetyl-D-glucal

The following tables summarize the key spectroscopic data for D-glucal and tri-O-acetyl-D-glucal, serving as a reference for the characterization of these and similar compounds.

Table 1: <sup>1</sup>H NMR Spectroscopic Data

Compound	Solvent	Chemical Shift ( $\delta$ ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment	Reference
D-Glucal	-	6.43	dd	6.2, 1.2	H-1	PubChem
4.79	t	4.4	H-2	PubChem		
4.02	m	H-3	PubChem			
3.79	m	H-4	PubChem			
3.71	m	H-5	PubChem			
3.89, 3.73	m	H-6a, H-6b	PubChem			
Tri-O-acetyl-D-glucal	CDCl <sub>3</sub>	6.48	d	6.3	H-1	ChemicalBook
4.84	t	4.2	H-2	ChemicalBook		
5.34	m	H-3	ChemicalBook			
5.24	m	H-4	ChemicalBook			
4.29	m	H-5	ChemicalBook			
4.45, 4.22	m	H-6a, H-6b	ChemicalBook			
2.09, 2.08, 2.05	s	3 x OAc	ChemicalBook			

Table 2: <sup>13</sup>C NMR Spectroscopic Data

Compound	Solvent	Chemical Shift (δ) ppm	Assignment	Reference
D-Glucal	-	144.7	C-1	PubChem
102.7	C-2	PubChem		
67.8	C-3	PubChem		
68.9	C-4	PubChem		
78.4	C-5	PubChem		
62.1	C-6	PubChem		

Table 3: Infrared (IR) Spectroscopy Data

Compound	Technique	Wavenumber (cm <sup>-1</sup> )	Assignment	Reference
D-Glucal	ATR	3320, 2920, 1645, 1080	O-H, C-H, C=C, C-O	PubChem
Tri-O-acetyl-D-glucal	-	1750, 1650, 1230	C=O (ester), C=C, C-O	ChemicalBook

Table 4: Mass Spectrometry Data

Compound	Property	Value	Unit	Reference
D-Glucal	Molecular Weight	146.14	g/mol	PubChem[6]
Exact Mass	146.05790880	Da	PubChem[6]	

## Experimental Protocols

The synthesis of D-glucal and its derivatives is a well-established process in carbohydrate chemistry. The following protocols are based on established literature procedures and provide a framework for the laboratory synthesis of these valuable intermediates.

## Synthesis of D-Glucal from D-Glucose

This procedure involves the conversion of D-glucose to its per-acetylated form, followed by reductive elimination to yield D-glucal.

Materials:

- D-Glucose
- Acetic anhydride
- Sodium acetate
- Zinc dust
- Acetic acid
- Sodium bicarbonate
- Ethyl acetate
- Magnesium sulfate

Procedure:

- **Acetylation of D-Glucose:** D-glucose is treated with acetic anhydride and a catalytic amount of sodium acetate. The mixture is heated to afford the per-acetylated glucose.
- **Reductive Elimination:** The crude per-acetylated glucose is dissolved in acetic acid. Zinc dust is added portion-wise with vigorous stirring. The reaction is exothermic and should be cooled in an ice bath.
- **Work-up:** After the reaction is complete, the mixture is filtered to remove excess zinc. The filtrate is neutralized with a saturated solution of sodium bicarbonate. The aqueous layer is extracted with ethyl acetate. The combined organic layers are dried over magnesium sulfate, filtered, and the solvent is removed under reduced pressure to yield crude D-glucal.
- **Purification:** The crude product can be purified by column chromatography on silica gel.

## Synthesis of Tri-O-acetyl-D-glucal

This protocol describes the acetylation of D-glucal.<sup>[7][8]</sup>

Materials:

- D-Glucal
- Acetic anhydride
- Pyridine
- Dichloromethane
- Hydrochloric acid (1M)
- Saturated sodium bicarbonate solution
- Magnesium sulfate

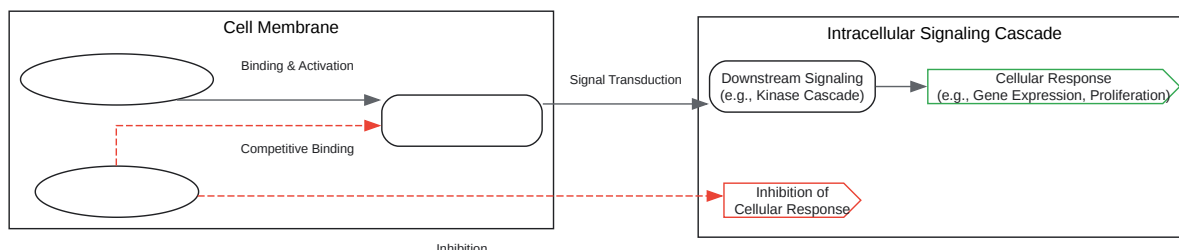
Procedure:

- **Acetylation:** D-Glucal is dissolved in a mixture of pyridine and dichloromethane. Acetic anhydride is added dropwise at 0 °C. The reaction mixture is stirred at room temperature until completion (monitored by TLC).
- **Work-up:** The reaction mixture is diluted with dichloromethane and washed successively with 1M hydrochloric acid, saturated sodium bicarbonate solution, and brine. The organic layer is dried over magnesium sulfate, filtered, and the solvent is evaporated.
- **Purification:** The resulting residue is purified by column chromatography on silica gel to give tri-O-acetyl-D-glucal as a white solid.

## Potential Role of Glycals in Biological Pathways

While specific signaling pathways involving **D-Lactal** are not well-documented, the broader class of glycans and their derivatives are known to play crucial roles in various biological processes. Glycans are involved in cell-cell recognition, immune responses, and pathogenesis.

The diagram below illustrates a generalized model of how a glycan analogue might interfere with a typical signaling pathway.



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